

# Essential Safety and Operational Guide for 2-Fluoropyridine

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Fluoropyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Hazard Overview: **2-Fluoropyridine** is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1] Ingestion may lead to gastrointestinal irritation.[2] It is crucial to handle this chemical with appropriate personal protective equipment in a controlled environment.

### **Personal Protective Equipment (PPE)**

Strict adherence to PPE protocols is mandatory when handling **2-Fluoropyridine** to minimize exposure risks.



Body Part	Protective Equipment	Recommended Material/Standard
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield is recommended when there is a splash hazard.	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[2][3]
Skin	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended for similar fluorinated pyridines.[4] Always inspect gloves for integrity before use.
Body	Laboratory coat or chemical- resistant apron.	A standard laboratory coat should be worn. For larger quantities or increased splash potential, a chemical-resistant apron is advised.[2][4]
Respiratory	A NIOSH or European Standard EN 149 approved respirator is necessary if ventilation is inadequate or exposure limits are exceeded.	Work should primarily be conducted in a chemical fume hood to minimize inhalation risk.[2][3][4]

# **Physicochemical and Hazard Data**



Property	Value
CAS Number	372-48-5[1][3]
Molecular Formula	C5H4FN[1]
Molecular Weight	97.02 g/mol [1]
Appearance	Liquid
Boiling Point	126 °C at 753 mmHg
Density	1.128 g/mL at 25 °C
Flash Point	24 °C (75.2 °F) - closed cup
Hazard Statements	H226: Flammable liquid and vapor. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[1]

## **Operational Plan: From Preparation to Disposal**

#### 1. Preparation:

- Ensure all required PPE is available and in good condition before handling.
- Locate the nearest emergency eyewash station and safety shower.[4]
- All work involving 2-Fluoropyridine should be performed in a well-ventilated area, preferably within a chemical fume hood.[3][4]

#### 2. Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhalation of vapor or mist.[1]
- Keep the chemical away from heat, sparks, and open flames.[2][3]
- Use spark-proof tools and explosion-proof equipment.[2][3]



- Ground and bond containers when transferring material to prevent static discharge.[2][3]
- 3. Storage:
- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[2][3]
- Keep the container tightly closed.[2][3]
- Store away from incompatible materials such as acids and strong oxidizing agents.[3]
- 4. Disposal:
- **2-Fluoropyridine** is considered hazardous waste and must be disposed of according to all local, state, and federal regulations.
- Collect waste in a dedicated, properly labeled, and sealed container.
- Do not mix with non-halogenated waste.[5]
- High-temperature incineration is the recommended disposal method for halogenated organic compounds.[5]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service.[1][5]

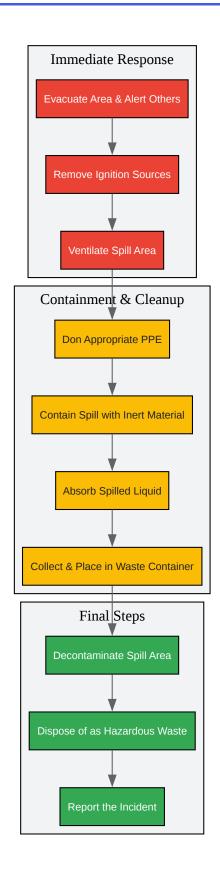
### **Emergency Procedures**



Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[1][2]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]
Spill	Evacuate the area and remove all sources of ignition. Ventilate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[2]

Logical Workflow for a **2-Fluoropyridine** Spill





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Caption: Workflow for safely managing a 2-Fluoropyridine spill.



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